

# Essential Safety and Logistical Information for Handling TRITA

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: TRITA

Cat. No.: B3265239

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory reagents is paramount. This document provides essential safety and logistical information for handling **TRITA** (1,4,7,10-Tetrakis(carboxymethyl)-1,4,7,10-tetraazacyclotridecane), a white, powdered chelating agent. Adherence to these guidelines is crucial for minimizing risks and ensuring a safe laboratory environment.

Chemical Identifier:

Compound Name	1,4,7,10-Tetrakis(carboxymethyl)-1,4,7,10-tetraazacyclotridecane
Synonyms	TRITA
CAS Number	60239-20-5
Molecular Formula	C17H30N4O8
Molecular Weight	418.44 g/mol

## Hazard Identification and Classification

**TRITA** is classified as a hazardous substance. The primary hazards are related to its irritant properties. The following table summarizes its classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation

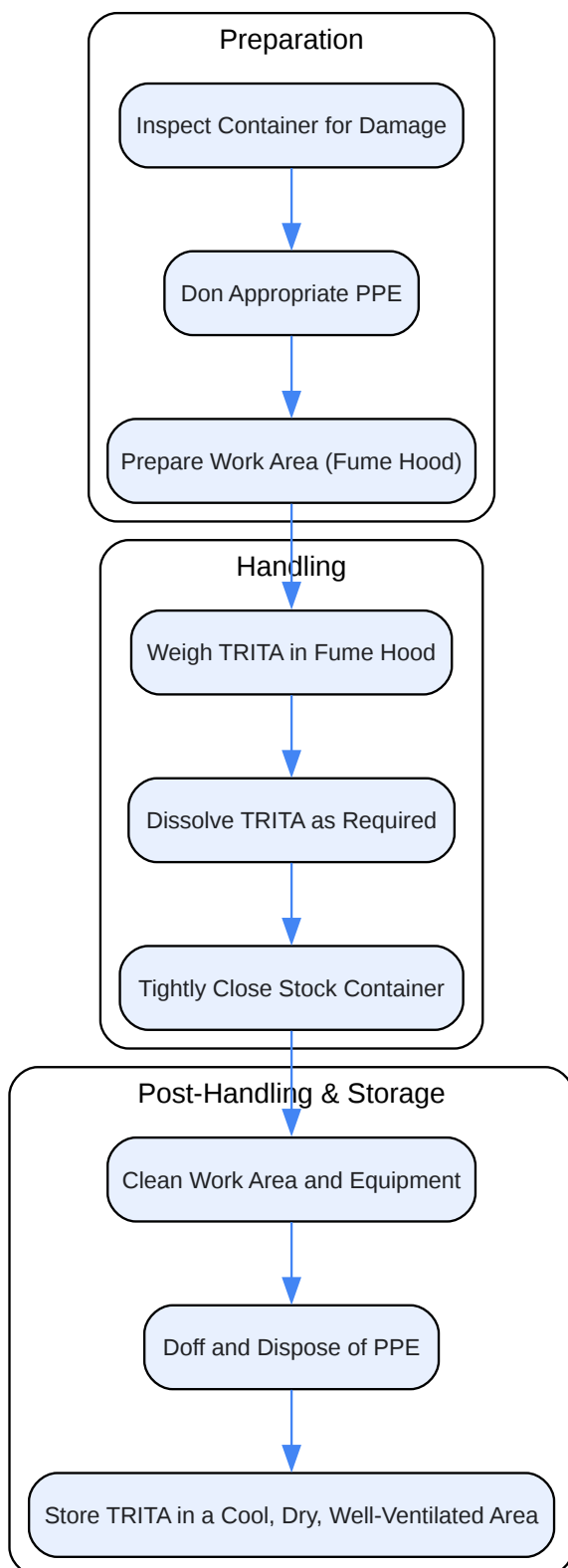
## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **TRITA** to prevent direct contact and inhalation.

- **Hand Protection:** Wear chemical-resistant gloves (e.g., nitrile rubber) that have been tested according to standards such as EN 374.
- **Eye and Face Protection:** Use safety glasses with side-shields or chemical safety goggles that conform to NIOSH (US) or EN 166 (EU) standards. If there is a risk of splashing or significant dust generation, a face shield should also be worn.
- **Body Protection:** A standard laboratory coat is required. For tasks with a higher risk of exposure, impervious clothing should be considered.
- **Respiratory Protection:** All handling of **TRITA** powder should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize dust inhalation. If a fume hood is not available or if dust levels are expected to be high, a NIOSH-approved particulate respirator (e.g., N95) is recommended.

## Operational Plan for Handling TRITA

A systematic approach to handling **TRITA** will minimize the risk of exposure. The following workflow outlines the key steps for safe handling from receipt to use.



[Click to download full resolution via product page](#)

**Caption:** Workflow for the safe handling of **TRITA**.

## Experimental Protocol: Step-by-Step Handling Procedure

- Preparation:
  - Before handling, visually inspect the **TRITA** container for any signs of damage or leakage.
  - Put on all required personal protective equipment: lab coat, chemical-resistant gloves, and safety glasses.
  - Prepare the designated work area. All handling of **TRITA** powder should be performed in a certified chemical fume hood to control dust.
  - Ensure that an eyewash station and safety shower are readily accessible.
- Handling:
  - Carefully open the **TRITA** container inside the fume hood.
  - Use a spatula to weigh the desired amount of the powder. Avoid creating dust.
  - If preparing a solution, add the powder to the solvent slowly to prevent splashing.
  - Once the desired amount has been dispensed, securely close the primary container.
- Post-Handling and Storage:
  - Clean any contaminated surfaces and equipment with an appropriate solvent (e.g., water) and dispose of the cleaning materials as hazardous waste.
  - Remove and dispose of contaminated gloves and any other disposable PPE in the designated waste stream.
  - Wash hands thoroughly with soap and water after handling is complete.
  - Store the **TRITA** container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.

## Disposal Plan

Proper disposal of **TRITA** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

#### Waste Segregation and Collection:

- Solid Waste:
  - Unused or excess **TRITA** powder should be collected in a clearly labeled, sealed container designated for chemical waste.
  - Contaminated disposable items, such as gloves, weigh boats, and paper towels, should be placed in a separate, sealed plastic bag and then into a designated solid chemical waste container.
- Liquid Waste:
  - Aqueous solutions of **TRITA** should be collected in a labeled, leak-proof container for aqueous chemical waste. Do not pour **TRITA** solutions down the drain.

#### Disposal Procedure:

- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name ("1,4,7,10-Tetrakis(carboxymethyl)-1,4,7,10-tetraazacyclotridecane"), and the primary hazard (Irritant).
- Storage: Store waste containers in a designated satellite accumulation area that is secure and away from general laboratory traffic.
- Arranging for Pickup: Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste. Follow all institutional and local regulations for chemical waste disposal.

By adhering to these safety protocols and operational plans, you can significantly mitigate the risks associated with handling **TRITA** and maintain a safe and productive research environment. Always consult your institution's specific safety guidelines and the most recent Safety Data Sheet (SDS) before working with any chemical.

- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling TRITA]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3265239#personal-protective-equipment-for-handling-trita]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)